

developing a standard operating procedure for 2-(Octyloxy)acetic acid

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Compound of Interest

Compound Name: 2-(Octyloxy)acetic acid

CAS No.: 63632-58-6

Cat. No.: B1345089

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Executive Summary

This technical monograph provides a comprehensive operational framework for the handling, synthesis, and application of **2-(Octyloxy)acetic acid** (CAS: 63632-58-6). As an alkyl ether carboxylic acid, this molecule occupies a critical niche in pharmaceutical development, serving dual roles as an anionic surfactant for solubility enhancement and as a lipophilic building block in prodrug design. This guide moves beyond basic handling, offering validated protocols for material qualification (pKa, CMC), synthesis via Williamson etherification, and application in lipophilicity engineering.

Physicochemical Profile

Property	Value / Description	Notes
Chemical Formula		Alkyl ether carboxylic acid
Molecular Weight	188.27 g/mol	
Appearance	Viscous liquid or low-melting solid	Colorless to pale yellow
pKa (Estimated)	3.6 – 3.8	Stronger acid than acetic acid due to ether oxygen induction
LogP (Predicted)	~2.9	Moderately lipophilic
Solubility	Low in water (pH < pKa); High in organic solvents (DCM, MeOH); Water-soluble as salt (pH > 5)	Amphiphilic nature
Detection	Weak UV chromophore	Requires RI, ELSD, or CAD detection

Protocol 1: Material Qualification & Characterization

Objective: To validate the identity, purity, and functional surfactant properties of the material prior to use in biological assays.

Purity Analysis (HPLC-RI/ELSD)

Context: **2-(Octyloxy)acetic acid** lacks a conjugated

-system, rendering standard UV detection (254 nm) ineffective. Refractive Index (RI) or Evaporative Light Scattering Detection (ELSD) is mandatory.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase: Isocratic elution.^[1]
 - Solvent A: 0.1% Formic Acid in Water.
 - Solvent B: Acetonitrile.

- Ratio: 40:60 (A:B).
- Flow Rate: 1.0 mL/min.
- Detection: RI (Temperature controlled at 35°C) or ELSD (Drift tube temp: 50°C).
- Acceptance Criteria: Purity > 98.0% (Area %).

Functional Characterization: CMC Determination

Context: As a surfactant, the Critical Micelle Concentration (CMC) determines the concentration at which the molecule forms micelles, essential for solubilizing hydrophobic drugs.

- Preparation: Prepare a 50 mM stock solution of **2-(Octyloxy)acetic acid** in 10 mM Phosphate Buffer (pH 7.4) to ensure full ionization.
- Dilution Series: Create 15 dilutions ranging from 0.1 mM to 50 mM.
- Measurement: Use a Tensiometer (Du Noüy ring or Wilhelmy plate method) to measure surface tension () at 25°C.
- Analysis: Plot vs. log(Concentration). The intersection of the two linear regions represents the CMC.
 - Expected Range: 10–25 mM (Typical for C8-carboxylates).

Protocol 2: Synthesis & Purification

Objective: Laboratory-scale synthesis of **2-(Octyloxy)acetic acid** via Williamson Ether Synthesis.

Reaction Mechanism

The synthesis involves the nucleophilic attack of the alkoxide of 1-octanol on sodium chloroacetate.

Step-by-Step Procedure

Safety Warning: Sodium Hydride (NaH) is pyrophoric. Perform under inert atmosphere (N₂ or Ar).

- Activation:
 - Suspend NaH (60% dispersion in oil, 2.2 equiv) in anhydrous THF (0.5 M concentration relative to octanol) in a flame-dried flask under Argon.
 - Cool to 0°C.
 - Add 1-Octanol (1.0 equiv) dropwise. Stir for 30 min until evolution ceases (Formation of Sodium Octoxide).
- Coupling:
 - Add Chloroacetic acid (1.1 equiv) dissolved in minimal THF dropwise to the reaction mixture. Note: The first equivalent of base neutralizes the acid; the second generates the alkoxide.
 - Warm to reflux (66°C) and stir for 12–18 hours.
- Quench & Workup (Acid-Base Purification):
 - Critical Step: This molecule allows for "chemical switching" to purify without chromatography.
 - Step A (Remove Neutrals): Quench with water. Adjust pH to >10 (using NaOH). Extract with Diethyl Ether. Discard organic layer (contains unreacted octanol).
 - Step B (Isolate Product): Acidify the aqueous layer to pH < 2 (using HCl). The product precipitates or oils out. Extract with Ethyl Acetate.
 - Step C (Drying): Dry Ethyl Acetate layer over
 , filter, and concentrate in vacuo.

Protocol 3: Drug Development Applications

Application A: Solubility Enhancer (Hydrotrope)

Use **2-(Octyloxy)acetic acid** to solubilize Class II (Low Solubility) BCS drugs.

- Mix: Dissolve the drug (e.g., Ibuprofen, Griseofulvin) in a 5% (w/v) solution of **2-(Octyloxy)acetic acid** (neutralized to pH 7.4).
- Equilibrate: Shake at 37°C for 24 hours.
- Filter: 0.45 µm PVDF filter.
- Assay: Quantify dissolved drug via HPLC. Compare against buffer control.

Application B: Prodrug Synthesis (Lipophilicity Engineering)

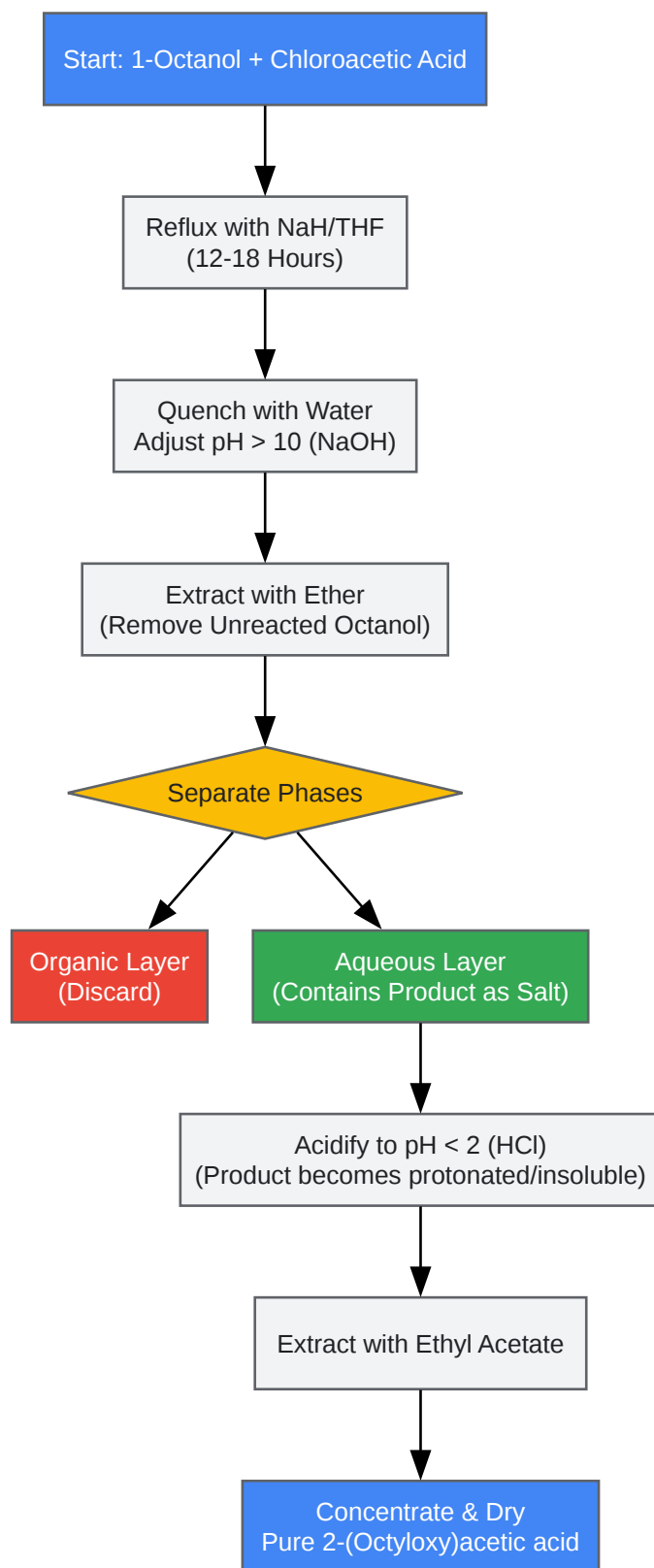
Coupling the acid to a polar drug (containing a primary amine) to increase membrane permeability.

- Reagents: **2-(Octyloxy)acetic acid** (1 equiv), EDC·HCl (1.2 equiv), NHS (1.2 equiv), Drug-NH₂ (1 equiv), DIPEA (3 equiv), DMF.
- Procedure:
 - Activate **2-(Octyloxy)acetic acid** with EDC/NHS in DMF for 1 hour (Formation of NHS-ester).
 - Add the Amine-Drug and DIPEA.
 - Stir at RT for 12 hours.
 - Purify via Flash Chromatography (Silica gel).

Visualization & Workflows

Figure 1: Synthesis & Purification Logic

This diagram illustrates the "Acid-Base Switching" strategy used to purify the compound without column chromatography.

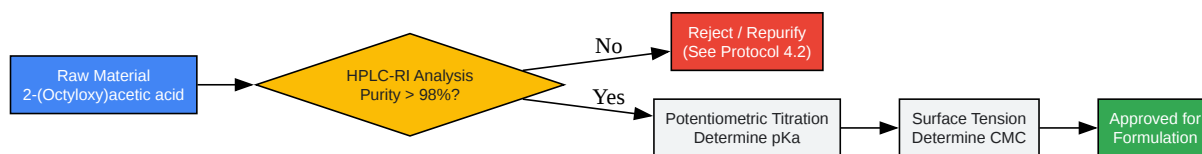


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Caption: Acid-Base extraction workflow leveraging the pH-dependent solubility of **2-(Octyloxy)acetic acid** for purification.

Figure 2: Material Qualification Decision Tree

A logic flow for researchers to determine if the material is suitable for biological use.



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Caption: Quality Control decision tree ensuring material integrity before formulation.

Safety & Handling

- Skin/Eye Contact: As an acidic surfactant, it causes severe eye irritation and skin irritation (H315, H318). Wear safety goggles and nitrile gloves.
- Inhalation: Low volatility, but aerosols are irritating. Handle in a fume hood.
- Storage: Store at 2–8°C. Hygroscopic – keep container tightly sealed.

References

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